

# 4-Amino-3-fluorophenol Hydrochloride: A Technical Safety and Handling Guide

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## Compound of Interest

**Compound Name:** 4-Amino-3-fluorophenol hydrochloride

**Cat. No.:** B579377

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **4-Amino-3-fluorophenol hydrochloride** (CAS No. 18266-53-0), a key intermediate in pharmaceutical synthesis. This document outlines the chemical and physical properties, potential hazards, handling and storage procedures, and emergency measures, with a focus on providing detailed experimental context for its hazard classifications.

## Chemical and Physical Properties

**4-Amino-3-fluorophenol hydrochloride** is a fluorinated aromatic compound. The presence of the fluorine atom can significantly influence the molecule's biological activity and pharmacokinetic properties when incorporated into larger drug molecules.<sup>[1]</sup>

Property	Value	Reference
Chemical Formula	<chem>C6H7ClFNO</chem>	
Molecular Weight	163.58 g/mol	
Appearance	Light yellow to brown crystalline powder	<a href="#">[2]</a>
Melting Point	218°C (decomposes)	<a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	79°C at 15 mmHg (for the free base)	<a href="#">[3]</a> <a href="#">[4]</a>
Density	1.347 g/cm³ (for the free base)	<a href="#">[4]</a>
Solubility	No data available	<a href="#">[4]</a>

## Hazard Identification and Classification

**4-Amino-3-fluorophenol hydrochloride** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

GHS Classification:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[10\]](#)
- Skin Sensitization (Category 1): May cause an allergic skin reaction.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[10\]](#)
- Carcinogenicity (Category 1B): May cause cancer.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[10\]](#)
- Hazardous to the Aquatic Environment, Long-Term Hazard (Category 2): Toxic to aquatic life with long-lasting effects.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[10\]](#)

Signal Word: Danger[\[6\]](#)[\[9\]](#)

Hazard Statements:

- H302: Harmful if swallowed.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[10\]](#)

- H317: May cause an allergic skin reaction.[6][7][8][10]
- H350: May cause cancer.[6][7][8][10]
- H411: Toxic to aquatic life with long lasting effects.[6][7][8][10]

## Experimental Protocols for Hazard Classification

The hazard classifications for **4-Amino-3-fluorophenol hydrochloride** are based on data from toxicological studies. While specific study reports for this compound are not publicly available, the methodologies follow standardized and internationally recognized guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

### Acute Oral Toxicity (OECD Guideline 401/423)

The "Harmful if swallowed" classification is determined through acute oral toxicity studies.

Methodology (Based on OECD Guideline 401, now superseded, and 423 - Acute Toxic Class Method):

- Test Animals: Typically, young adult rats of a single sex (females are often preferred and should be nulliparous and non-pregnant) are used.[3]
- Housing and Fasting: Animals are housed in controlled conditions (temperature, humidity, light cycle) and fasted overnight before administration of the test substance.[3]
- Dose Administration: A single, measured dose of **4-Amino-3-fluorophenol hydrochloride**, dissolved or suspended in a suitable vehicle, is administered by oral gavage. The Acute Toxic Class method uses a stepwise procedure with a small number of animals per step.
- Observation: Animals are observed for signs of toxicity and mortality for at least 14 days.[3] Observations include changes in skin, fur, eyes, and behavior, as well as the presence of tremors, convulsions, salivation, or diarrhea.[3]
- Endpoint: The study determines the dose at which mortality or significant toxicity is observed, leading to a classification. For Category 4, the LD50 (the dose expected to cause death in 50% of the animals) is typically between 300 and 2000 mg/kg body weight.

## Skin Sensitization (OECD Guideline 406 or 429)

The classification "May cause an allergic skin reaction" is determined by assessing the potential of the substance to induce skin sensitization.

Methodology (Based on OECD Guideline 406 - Guinea Pig Maximisation Test (GPMT) or OECD Guideline 429 - Local Lymph Node Assay (LLNA)):

- Guinea Pig Maximisation Test (GPMT) - OECD 406:
  - Induction Phase: The test substance is administered to guinea pigs both by intradermal injection (with an adjuvant to enhance the immune response) and topical application.[1] [11]
  - Challenge Phase: After a rest period of 10-14 days, the animals are challenged with a topical application of the test substance.[1][11]
  - Evaluation: The skin is observed for signs of an allergic reaction (erythema and edema) at 24 and 48 hours after the challenge. The incidence and severity of the reactions in the test group are compared to a control group.
- Local Lymph Node Assay (LLNA) - OECD 429:
  - Application: The test substance is applied to the dorsal surface of the ears of mice for three consecutive days.
  - Mechanism: The principle is that sensitizers induce lymphocyte proliferation in the lymph nodes draining the application site.
  - Measurement: On day 6, the draining auricular lymph nodes are excised, and the proliferation of lymphocytes is measured, typically by incorporating a radiolabelled substance.
  - Endpoint: A Stimulation Index (SI) is calculated by comparing the proliferation in the test group to the control group. An SI of 3 or greater is indicative of a skin sensitizer.

## Carcinogenicity (OECD Guideline 451)

The "May cause cancer" classification is based on long-term animal studies.

Methodology (Based on OECD Guideline 451 - Carcinogenicity Studies):

- **Test Animals:** The studies are typically conducted in two rodent species (e.g., rats and mice), using both sexes.[\[12\]](#) Each dose group and a control group should contain at least 50 animals of each sex.[\[12\]](#)
- **Dose Administration:** The test substance is administered daily to the animals for a major portion of their lifespan (e.g., 18-24 months).[\[12\]](#) The route of administration (e.g., oral, dermal) is chosen based on the likely route of human exposure.
- **Dose Levels:** At least three dose levels are used, plus a concurrent control group.
- **Observation:** Animals are observed for the development of tumors. Detailed records are kept of all clinical signs, body weight, and food consumption.
- **Pathology:** At the end of the study, all animals undergo a full necropsy, and tissues are examined microscopically for evidence of neoplasia.
- **Endpoint:** The incidence of tumors in the dosed groups is statistically compared to the control group to determine if there is a substance-related increase in tumors.

## Aquatic Toxicity (OECD Guideline 202 and 203)

The "Toxic to aquatic life with long-lasting effects" classification is based on ecotoxicological studies.

Methodology:

- **Acute Immobilisation Test with Daphnia sp. (OECD 202):**
  - **Test Organism:** Young freshwater invertebrates, typically Daphnia magna (less than 24 hours old), are used.[\[5\]](#)[\[13\]](#)[\[14\]](#)
  - **Exposure:** The daphnids are exposed to a range of concentrations of the test substance for 48 hours.[\[5\]](#)[\[13\]](#)[\[14\]](#)

- Endpoint: The concentration at which 50% of the daphnids are immobilized (EC50) is determined.[13] Immobilization is defined as the inability to swim within 15 seconds after gentle agitation.[5][13]
- Fish, Acute Toxicity Test (OECD 203):
  - Test Organism: A recommended fish species (e.g., Rainbow Trout, Zebrafish) is used.
  - Exposure: Fish are exposed to various concentrations of the test substance in a static or semi-static system for 96 hours.[2]
  - Endpoint: The concentration that is lethal to 50% of the fish (LC50) over the 96-hour period is determined.[2] Mortalities are recorded at 24, 48, 72, and 96 hours.[2]

## Safety and Handling

### 4.1. Exposure Controls and Personal Protection

- Engineering Controls: Handle in a well-ventilated place, such as a chemical fume hood, to avoid the formation of dust and aerosols.[3][4] Ensure adequate ventilation.[3]
- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) standards.[3][4]
- Skin Protection: Wear impervious, chemical-resistant gloves (e.g., nitrile rubber) that have been inspected prior to use.[3][4] Wear protective clothing, such as a lab coat or coveralls, to prevent skin contact.[3][4]
- Respiratory Protection: If exposure limits are exceeded or if dust is generated, use a full-face respirator with an appropriate particulate filter.[3][4]

### 4.2. Handling and Storage

- Handling: Avoid contact with skin and eyes.[3][4] Avoid the formation of dust and aerosols.[3][4] Do not eat, drink, or smoke when using this product.[3] Wash hands thoroughly after handling.[3]

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][4]  
Store locked up.[3] Keep away from incompatible materials such as strong oxidizing agents.

## First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3][4]
- Skin Contact: Immediately take off all contaminated clothing. Wash off with soap and plenty of water. Consult a doctor if irritation or a rash occurs.[3][4]
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[3]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[3]

## Accidental Release and Firefighting Measures

- Accidental Release:
  - Evacuate personnel to a safe area.
  - Wear appropriate personal protective equipment (PPE).
  - Avoid dust formation.
  - Sweep up the material and place it in a suitable, closed container for disposal.
  - Prevent further leakage or spillage if safe to do so.
  - Do not let the chemical enter drains.
- Firefighting:
  - Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam. [3][4]

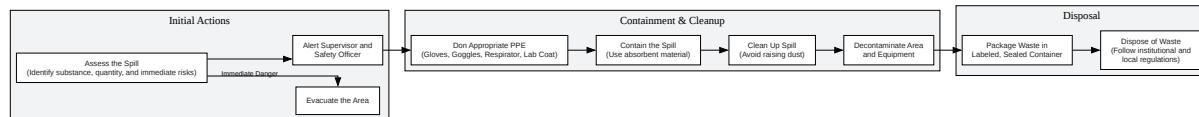
- Specific Hazards: No specific data is available.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear for firefighting.[3][4]

## Stability and Reactivity

- Reactivity: No data available.
- Chemical Stability: Stable under recommended storage conditions.
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: No data available.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: No data available.

## Visualized Workflows

### Chemical Spill Response Workflow



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Caption: Workflow for responding to a **4-Amino-3-fluorophenol hydrochloride** spill.

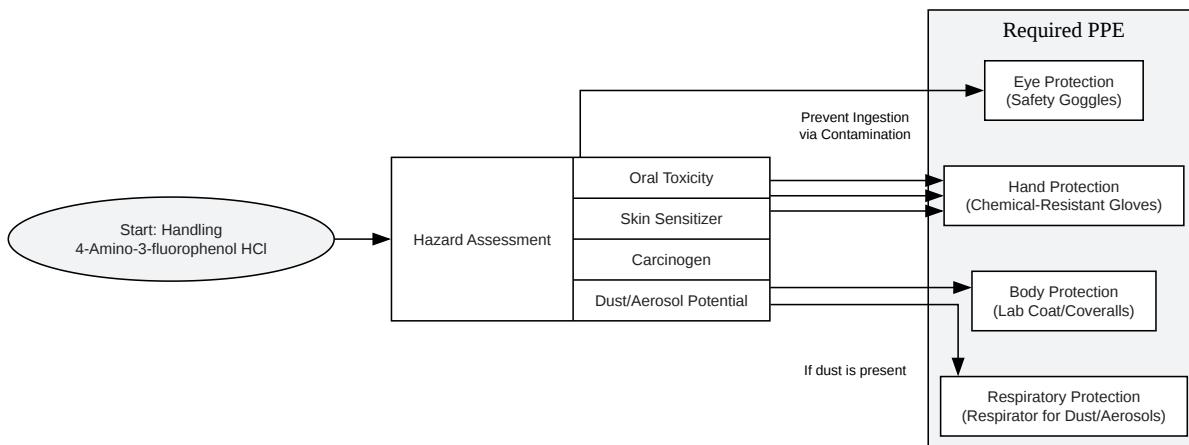
## Hazard Control Hierarchy



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Caption: Hierarchy of controls for managing exposure to hazardous chemicals.

## PPE Selection Process



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Caption: PPE selection based on the hazards of **4-Amino-3-fluorophenol hydrochloride**.

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